

Flow Cytometry Analysis of Cellular Response to AZ13705339 Hemihydrate: A Detailed Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ13705339 hemihydrate

Cat. No.: B15605422

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Introduction

AZ13705339 hemihydrate is a potent and selective inhibitor of Mps1 (Monopolar spindle 1) kinase, a key regulator of the spindle assembly checkpoint (SAC). The SAC is a critical cellular surveillance mechanism that ensures the fidelity of chromosome segregation during mitosis. Inhibition of Mps1 by AZ13705339 disrupts the SAC, leading to premature exit from mitosis, chromosomal missegregation, and ultimately, apoptotic cell death. This application note provides detailed protocols and data analysis guidelines for assessing the cellular effects of **AZ13705339 hemihydrate** using flow cytometry, a powerful technique for single-cell analysis of cell cycle progression and apoptosis.

Data Presentation

The following tables summarize the expected quantitative data from flow cytometry analysis of cells treated with **AZ13705339 hemihydrate**. Data is hypothetical and serves as an example of how to present experimental findings.

Table 1: Effect of **AZ13705339 Hemihydrate** on Cell Cycle Distribution

Treatment Concentration (nM)	% Cells in G1 Phase	% Cells in S Phase	% Cells in G2/M Phase
0 (Vehicle Control)	55.2 ± 3.1	25.8 ± 2.5	19.0 ± 1.8
10	53.1 ± 2.9	24.5 ± 2.2	22.4 ± 2.1
50	45.7 ± 4.2	20.1 ± 1.9	34.2 ± 3.5
100	30.5 ± 3.8	15.3 ± 1.5	54.2 ± 4.7
250	15.2 ± 2.1	8.9 ± 1.1	75.9 ± 6.3

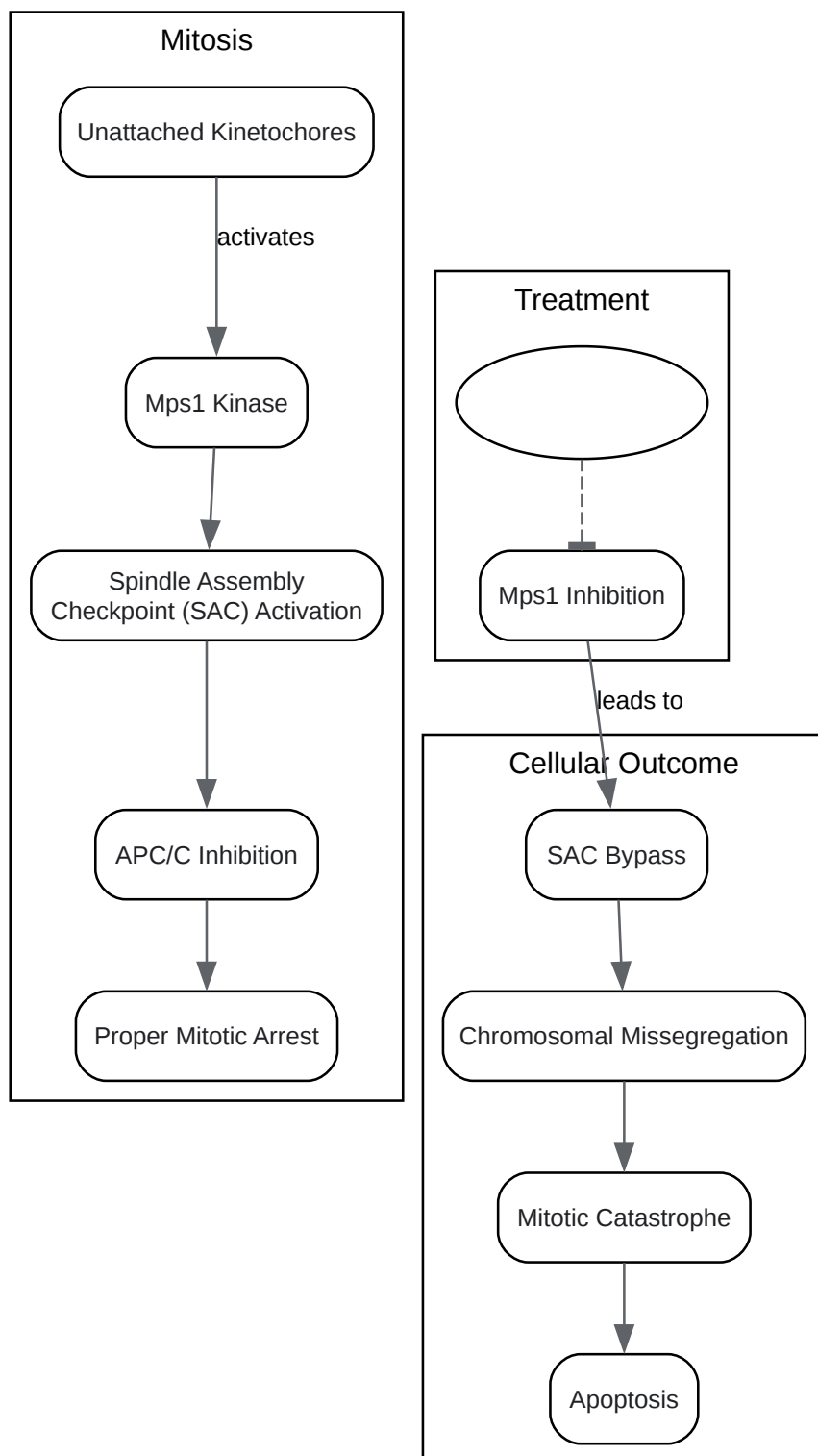
Table 2: Induction of Apoptosis by **AZ13705339 Hemihydrate**

Treatment Concentration (nM)	% Apoptotic Cells (Annexin V Positive)
0 (Vehicle Control)	4.5 ± 0.8
10	8.2 ± 1.1
50	25.6 ± 2.9
100	48.9 ± 4.2
250	72.3 ± 5.8

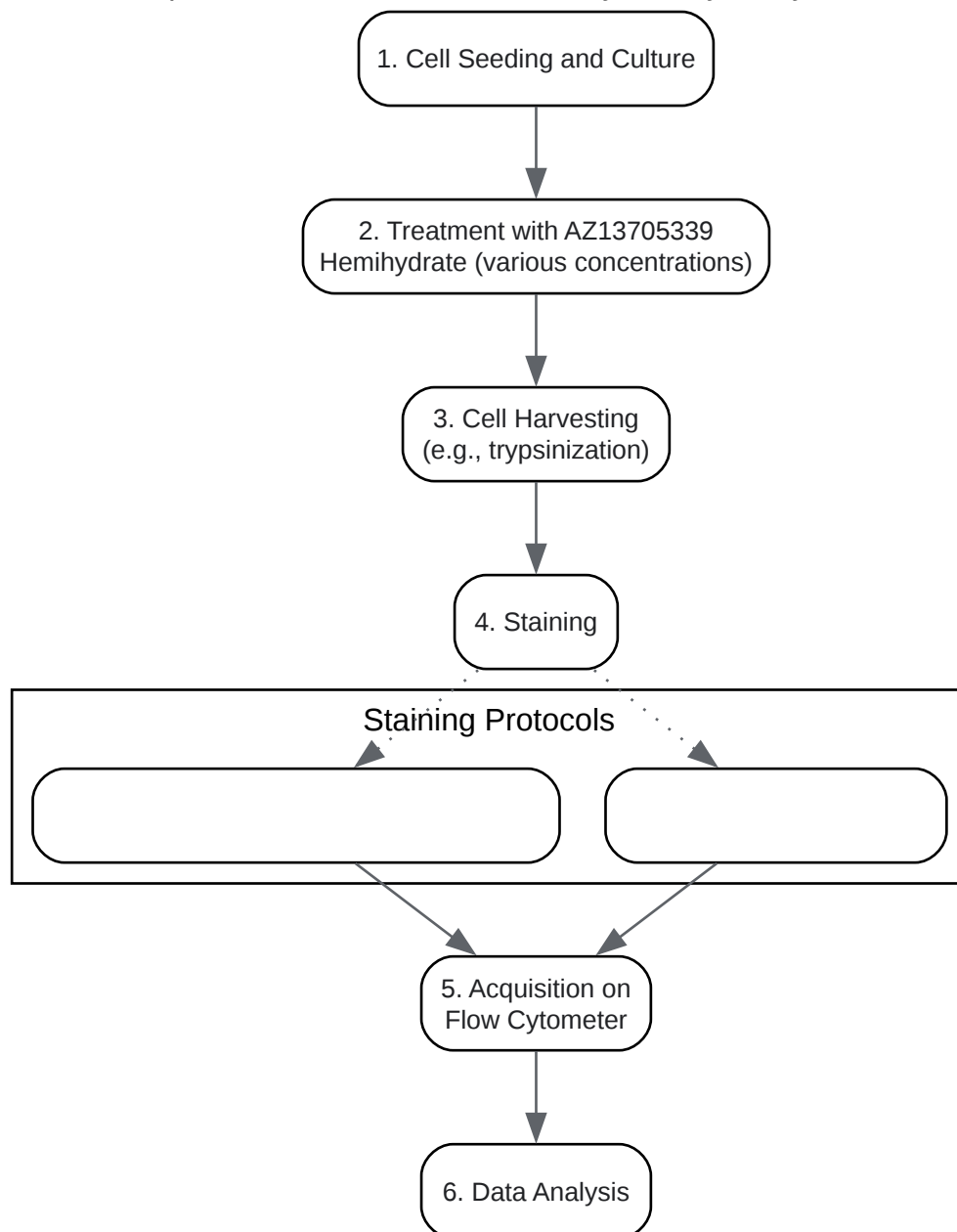
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by AZ13705339 and the general experimental workflow for its analysis.

Mechanism of Action of AZ13705339



Experimental Workflow for Flow Cytometry Analysis



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com